

Essential Guide to the Safe Disposal of Methyl 6-amino-3,5-dibromopicolinate

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Compound of Interest

Compound Name: *Methyl 6-amino-3,5-dibromopicolinate*

Cat. No.: *B052669*

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of specialized chemical compounds is a critical component of laboratory safety and environmental responsibility. This document provides a comprehensive, step-by-step guide for the safe disposal of **Methyl 6-amino-3,5-dibromopicolinate**, a halogenated organic compound. Adherence to these procedures is essential to mitigate risks and ensure compliance with safety regulations.

Disclaimer: A specific Safety Data Sheet (SDS) for **Methyl 6-amino-3,5-dibromopicolinate** was not located. The following guidance is based on the general principles for the disposal of brominated and halogenated organic compounds and safety information for structurally similar chemicals. Always consult your institution's Environmental Health and Safety (EHS) department for specific protocols and regulatory requirements.

Compound Identification and Hazard Profile

A clear understanding of the compound's properties is the first step in safe handling. While detailed toxicological data for **Methyl 6-amino-3,5-dibromopicolinate** is not readily available, its structure as a dibrominated pyridine derivative places it in the category of halogenated organic compounds. Such compounds are generally treated as hazardous waste.

Property	Methyl 6-amino-3,5-dibromopicolinate	Methyl 3-amino-6-bromopicolinate (Analogue)	Methyl 5-amino-4,6-dibromopicolinate (Analogue)[1]
CAS Number	443956-21-6[2]	866775-09-9	1935587-27-1[1]
Molecular Formula	C ₇ H ₆ Br ₂ N ₂ O ₂ [2]	C ₇ H ₇ BrN ₂ O ₂	C ₇ H ₆ Br ₂ N ₂ O ₂ [1]
Molecular Weight	309.94 g/mol [2]	231.05 g/mol [3]	309.94 g/mol [1]
Physical Form	Solid[2]	Solid	Solid[1]
Known Hazard Statements	Not available	H302, H315, H319, H335	H301, H311, H331[1]
Signal Word	Not available	Warning	Danger[1]

Hazard Statement Codes: H301/H302 (Toxic/Harmful if swallowed), H311 (Toxic in contact with skin), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H331 (Toxic if inhaled), H335 (May cause respiratory irritation).

Experimental Protocol for Proper Disposal

The following protocol outlines the necessary steps for the safe segregation and disposal of **Methyl 6-amino-3,5-dibromopicolinate** waste.

1. Personal Protective Equipment (PPE):

- Wear standard laboratory attire, including a fully buttoned lab coat, long pants, and closed-toe shoes.
- Use chemical safety goggles to protect against splashes.[4]
- Wear chemically resistant gloves (e.g., nitrile) to prevent skin contact.[4]
- All handling of the solid compound or solutions should be conducted within a certified chemical fume hood to avoid inhalation of dust or vapors.[5]

2. Waste Segregation:

- Crucially, do not mix halogenated organic waste with non-halogenated waste.^[5] This is because the disposal methods differ, and co-mingling can create hazardous byproducts during treatment.
- Solid Waste: Collect any solid **Methyl 6-amino-3,5-dibromopicolinate**, along with any contaminated consumables (e.g., weighing paper, gloves, pipette tips), in a dedicated, clearly labeled hazardous waste container for halogenated organic solids.
- Liquid Waste: If the compound is dissolved in a solvent, collect the solution in a designated container for "Halogenated Organic Liquid Waste." Ensure the container is made of a compatible material and has a secure screw-top cap.
- Aqueous Waste: Any aqueous solutions containing this compound should be treated as hazardous and collected separately. Do not dispose of them down the drain.^[5]

3. Waste Container Labeling:

- Label all waste containers clearly and accurately before adding any waste.
- The label must include the words "Hazardous Waste" and a full description of the contents, such as "**Methyl 6-amino-3,5-dibromopicolinate**," and "Halogenated Organic Waste." Avoid using abbreviations or chemical formulas.^[4]
- Keep a log of the contents and their approximate quantities.

4. Storage of Waste:

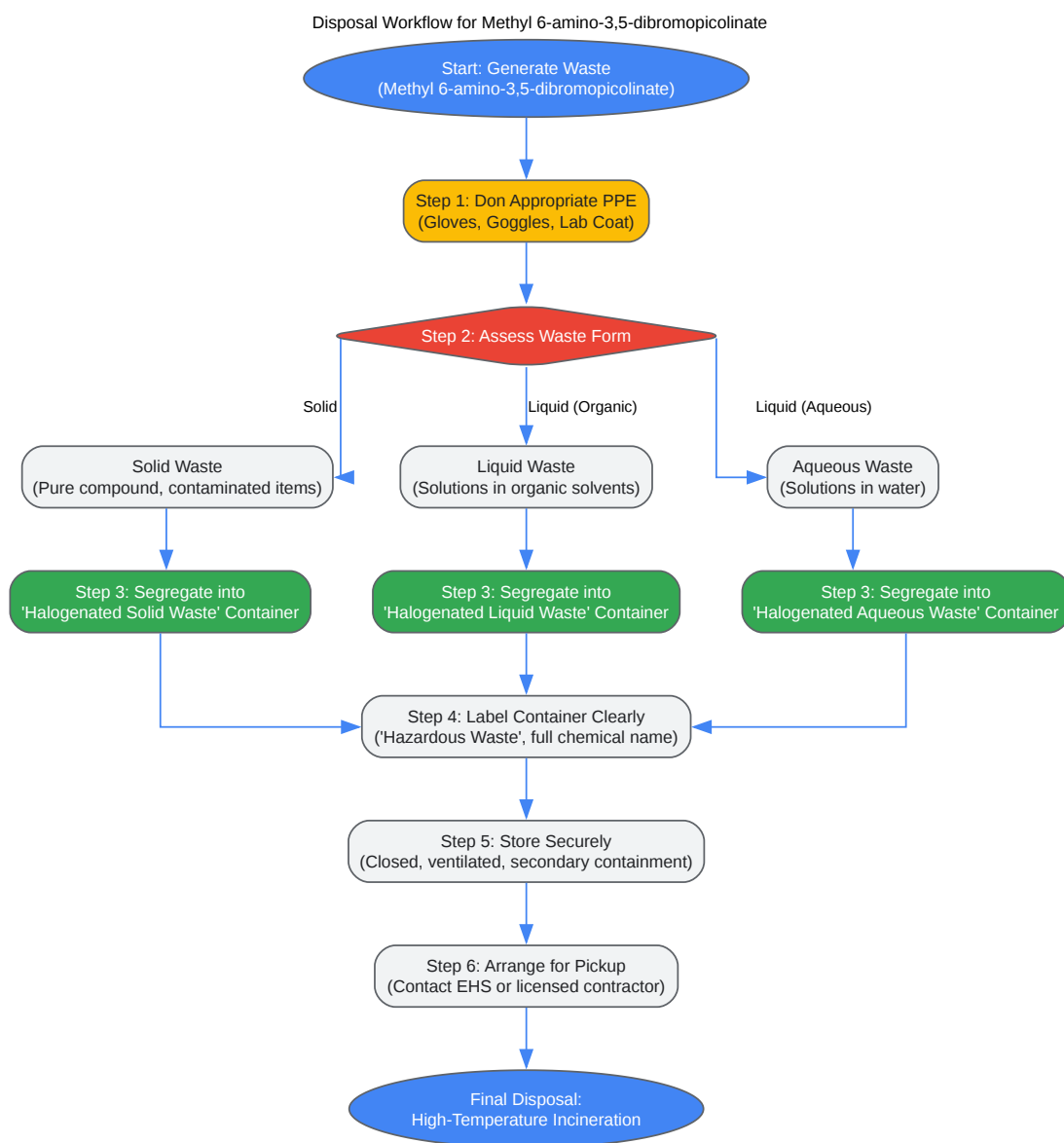
- Store waste containers in a designated, well-ventilated, and secure area, away from incompatible materials such as strong oxidizing agents and acids.^[6]
- Keep containers tightly closed except when adding waste to prevent the release of vapors.^[4]
- Utilize secondary containment (e.g., a larger, chemically resistant bin) to catch any potential leaks.

5. Final Disposal:

- Arrange for the collection of the hazardous waste through your institution's EHS department or a licensed hazardous waste disposal contractor.
- The primary disposal method for halogenated organic compounds is high-temperature incineration at a specialized facility equipped to handle such materials and scrub harmful byproducts.^[7]

Logical Workflow for Disposal

The following diagram illustrates the decision-making process and workflow for the proper disposal of **Methyl 6-amino-3,5-dibromopicolinate**.



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Caption: Decision workflow for the safe disposal of **Methyl 6-amino-3,5-dibromopicolinate**.

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References

- 1. Methyl 5-amino-4,6-dibromopicolinate | 1935587-27-1 [sigmaaldrich.com]
- 2. Methyl 6-amino-3,5-dibromopicolinate | CymitQuimica [cymitquimica.com]
- 3. chemscene.com [chemscene.com]
- 4. fishersci.co.uk [fishersci.co.uk]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. fishersci.com [fishersci.com]
- 7. atsdr.cdc.gov [atsdr.cdc.gov]
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